

An In-depth Technical Guide to Bis(3-glycidoxypropyl)tetramethyldisiloxane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(3-glycidoxypropyl)tetramethyldisiloxane

Cat. No.: B085544

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This technical guide provides a comprehensive overview of **Bis(3-glycidoxypropyl)tetramethyldisiloxane**, a versatile siloxane compound with significant applications in polymer chemistry and material science. It is intended for researchers, scientists, and drug development professionals who are interested in the synthesis and application of advanced materials. This document details the compound's molecular characteristics, outlines key experimental protocols for its use, and illustrates its reactive potential.

Core Molecular and Physical Properties

Bis(3-glycidoxypropyl)tetramethyldisiloxane is a siloxane compound distinguished by a flexible siloxane backbone and two reactive glycidoxypropyl groups.^[1] This unique structure allows for a variety of chemical modifications, making it a valuable precursor in the synthesis of functional polymers.^[1] Its key quantitative properties are summarized in the table below.

Property	Value
Molecular Formula	C16H34O5Si2
Molecular Weight	362.61 g/mol [1] [2] [3] [4] [5] [6] [7]
CAS Number	126-80-7 [2] [4] [5] [7]
Appearance	Colorless or yellowish transparent liquid
Density	0.996 g/mL at 20 °C [2] [4]
Boiling Point	184 °C at 2 mmHg [2] [4]
Refractive Index	n _{20/D} 1.452 [2] [4]
Flash Point	150 °C (closed cup) [2]

Experimental Protocols

The utility of **Bis(3-glycidoxypropyl)tetramethyldisiloxane** is primarily demonstrated through its application in polymerization reactions. Below are generalized methodologies for its synthesis and subsequent use in creating functional polymers, which are relevant for the development of novel materials, including those with potential biomedical applications.

Synthesis of Bis(3-glycidoxypropyl)tetramethyldisiloxane

A common method for the synthesis of this compound involves a hydrosilylation reaction.

- **Starting Materials:** The primary reactants are 1,1,3,3-tetramethyldisiloxane and allyl glycidyl ether.[\[1\]](#)
- **Catalyst:** A platinum-based catalyst is typically used to facilitate the hydrosilylation.
- **Reaction Conditions:** The reactants are combined in a suitable solvent and heated. The reaction progress is monitored by techniques such as FTIR or NMR spectroscopy to confirm the addition of the Si-H group across the allyl double bond.

- **Purification:** Following the reaction, the product is purified, often through vacuum distillation, to remove the catalyst and any unreacted starting materials.

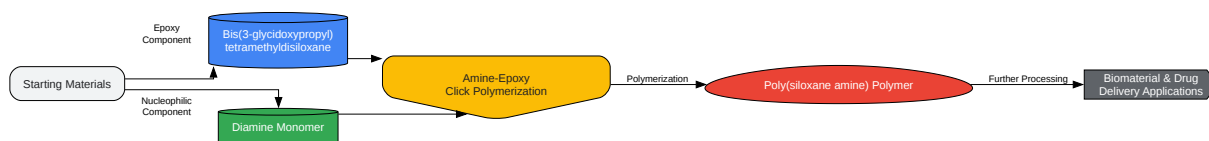
Amine-Epoxy Click Polymerization

Bis(3-glycidoxypropyl)tetramethyldisiloxane serves as a monomer in the synthesis of functional poly(siloxane amine)s through an amine-epoxy click polymerization reaction.[6]

- **Reactants:** **Bis(3-glycidoxypropyl)tetramethyldisiloxane** and a suitable diamine are used as the monomers.
- **Solvent:** The reaction is typically carried out in a polar aprotic solvent.
- **Procedure:** The monomers are dissolved in the solvent and the mixture is stirred, often at an elevated temperature, to promote the ring-opening reaction of the epoxy groups by the amine nucleophiles. This process leads to the formation of a linear or cross-linked polymer, depending on the functionality of the amine used.
- **Applications of the Resulting Polymer:** The synthesized poly(siloxane amine)s can be further processed for various material and biological applications.[6]

Reaction Workflow: Polymer Synthesis

The diagram below illustrates the logical workflow of the amine-epoxy polymerization reaction, a key application of **Bis(3-glycidoxypropyl)tetramethyldisiloxane** in creating new polymers with tailored properties.



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Caption: Workflow of poly(siloxane amine) synthesis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(3-glycidoxypropyl)tetramethyldisiloxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085544#bis-3-glycidoxypropyl-tetramethyldisiloxane-molecular-weight-and-formula]

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